

3-Chlorohexane: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorohexane

Cat. No.: B1360981

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety precautions and handling procedures for **3-chlorohexane** (CAS No: 2346-81-8).^[1]^[2] Aimed at laboratory personnel, including researchers, scientists, and professionals in drug development, this document details the chemical and physical properties, associated hazards, and requisite control measures to ensure safe laboratory operations. The guide includes summarized quantitative data, detailed experimental protocols for key safety assessments, and visual workflows for critical safety procedures. Adherence to the guidelines presented herein is crucial for minimizing risks associated with the handling and use of this compound.

Chemical and Physical Properties

3-Chlorohexane is a colorless to almost colorless clear liquid.^[1]^[3] It is classified as a haloalkane and is utilized as an intermediate in organic synthesis.^[3] A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ Cl	[1][3][4]
Molecular Weight	120.62 g/mol	[1][3][4]
CAS Number	2346-81-8	[1][2]
Boiling Point	123 °C (396 K)	[5][6]
Density	0.87 g/cm ³	[5]
Refractive Index	1.4160-1.4200	[5]
Flash Point	37.8 to 93.3 °C (100 to 200 °F)	[2]

Hazard Identification and GHS Classification

3-Chlorohexane is a flammable liquid and vapor that causes skin and serious eye irritation.[1][4][7] It is crucial to understand its hazards to implement appropriate safety measures.

GHS Classification:[1][4]

- Flammable Liquids: Category 3
- Skin Irritation: Category 2
- Eye Irritation: Category 2

Hazard Statements:[1][4]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Signal Word: Warning[1][4]

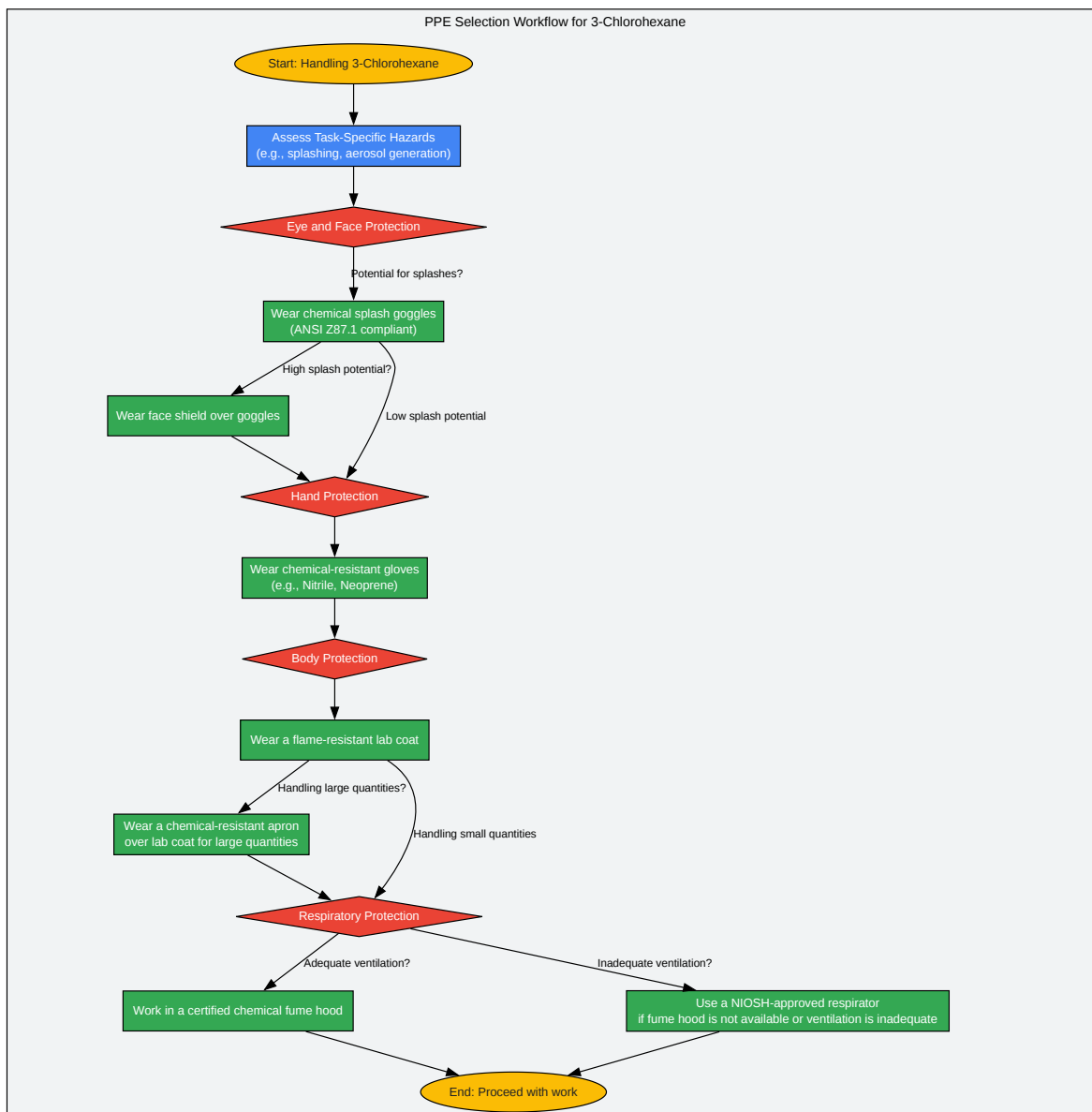
Pictograms:

- Flame
- Exclamation Mark

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are paramount to minimizing exposure to **3-chlorohexane**. A risk assessment should be conducted to determine the specific PPE required for the intended task.

Below is a decision-making workflow for selecting appropriate PPE when handling **3-chlorohexane**.



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Caption: PPE Selection Workflow for **3-Chlorohexane**.

Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably within a certified chemical fume hood.[2]
- Wear appropriate personal protective equipment as determined by a risk assessment.[2][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][7] No smoking.[1][7]
- Use non-sparking tools and explosion-proof equipment.[1][2][7]
- Take precautionary measures against static discharge.[1][7] Ground and bond containers and receiving equipment.[1]
- Avoid contact with skin and eyes.[2]
- Avoid inhalation of vapor or mist.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep cool.[2]
- Store away from incompatible materials such as oxidizing agents.

Emergency Procedures

First-Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[2] Seek immediate medical attention.[2]
- In case of skin contact: Take off immediately all contaminated clothing.[1][2] Wash off with soap and plenty of water.[2] If skin irritation occurs, get medical advice/attention.[1]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a doctor.

- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[2]

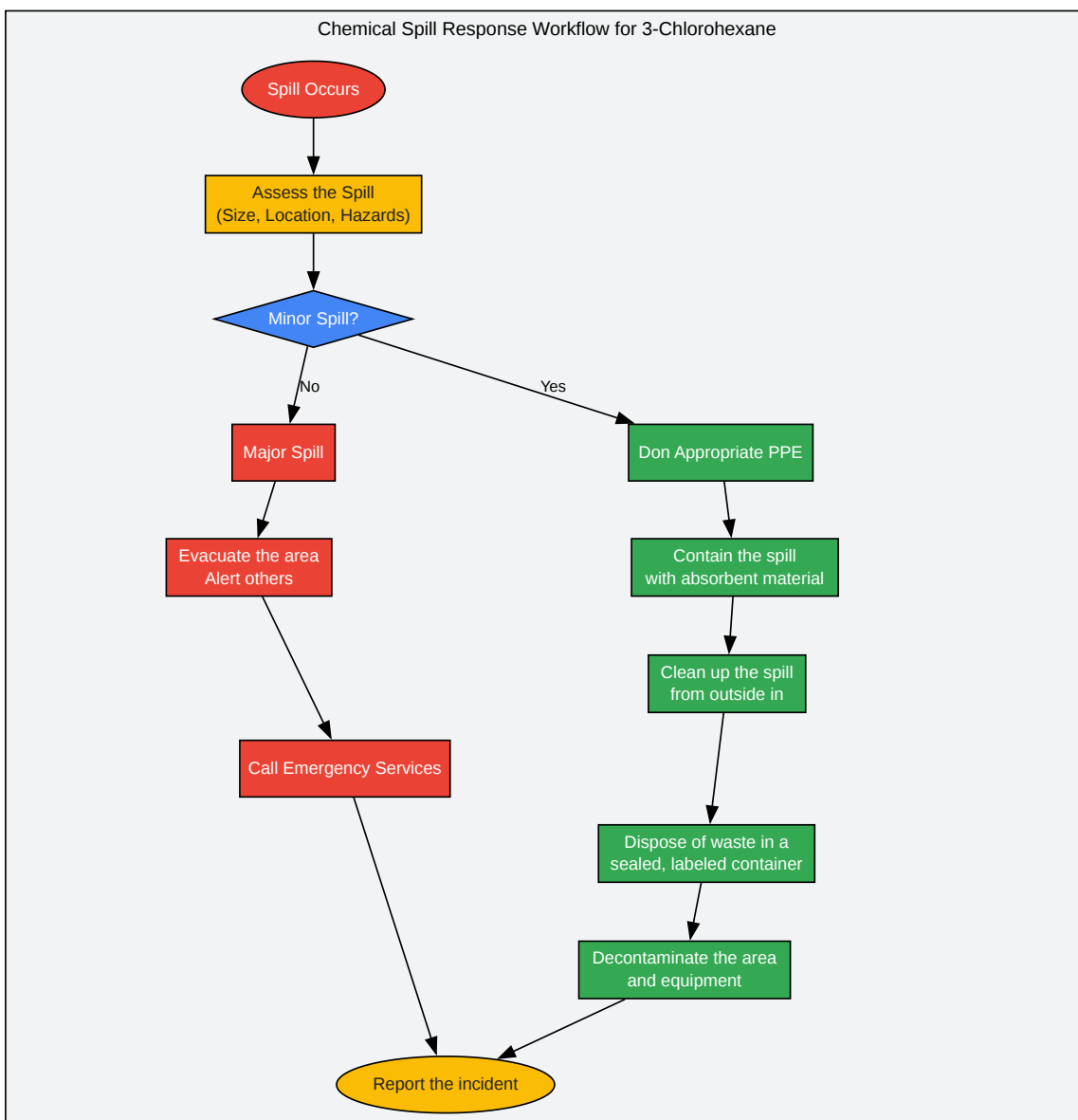
Fire-Fighting Measures:

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[8] Containers may explode when heated.[8]
- Protective equipment: Wear self-contained breathing apparatus for firefighting if necessary. [2]

Accidental Release Measures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[2]
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material and place it in a suitable, closed container for disposal.[2]

The following diagram outlines a logical workflow for responding to a chemical spill of **3-chlorohexane**.



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Caption: Chemical Spill Response Workflow.

Disposal Considerations

Dispose of **3-chlorohexane** and its contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2] As a halogenated hydrocarbon, it should be segregated from non-halogenated solvent waste.[9] Contact a licensed professional waste disposal service for proper disposal.

Experimental Protocols

The following sections detail the methodologies for key toxicological and safety assessments. These protocols are based on internationally recognized guidelines.

Acute Oral Toxicity (LD50 Estimation)

This protocol is based on the OECD Test Guideline 425: Acute Oral Toxicity: Up-and-Down Procedure.[2] This method is designed to estimate the LD50 of a substance while minimizing the number of animals used.

Principle: A single animal is dosed at a time. If the animal survives, the dose for the next animal is increased. If it dies, the dose is decreased. This sequential dosing allows for a more precise estimation of the LD50.

Procedure:

- **Animal Selection:** Healthy, young adult female rats are typically used.[2]
- **Housing and Fasting:** Animals are housed individually and fasted (with access to water) overnight before dosing.
- **Dose Preparation:** The test substance is prepared in a suitable vehicle. If not administered neat, the vehicle should be non-toxic.
- **Administration:** The substance is administered in a single dose by oral gavage.
- **Dosing Sequence:**
 - The first animal is dosed at a level just below the best preliminary estimate of the LD50.
 - Subsequent animals are dosed at intervals of 48 hours. The dose is adjusted up or down by a constant factor depending on the outcome for the previous animal.

- Observations: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.[4] Body weight is recorded weekly.[2]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[2]
- Data Analysis: The LD50 is calculated using the maximum likelihood method.[2]

Skin Irritation/Corrosion

This protocol is based on the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method.[2]

Principle: The test article is applied topically to a reconstructed human epidermis (RhE) model. Cell viability is measured to assess skin irritation potential.

Procedure:

- RhE Model Preparation: Reconstituted human epidermis tissues are pre-incubated.
- Test Article Application: A defined amount of the test substance is applied to the surface of the RhE tissue.
- Incubation: The treated tissues are incubated for a specified period.
- Rinsing: The test substance is removed by rinsing.
- Post-Incubation: Tissues are transferred to fresh medium and incubated for a further period.
- Viability Assessment: Cell viability is determined by the enzymatic conversion of MTT to formazan, which is quantified spectrophotometrically.
- Data Analysis: The mean viability of the treated tissues is compared to that of the negative control. A reduction in viability below a certain threshold indicates irritation potential.

Eye Irritation/Corrosion

This protocol is based on the OECD Test Guideline 405: Acute Eye Irritation/Corrosion.[1]

Principle: The test substance is instilled into the eye of a single animal, and the effects on the cornea, iris, and conjunctiva are observed and scored.

Procedure:

- **Animal Selection:** Healthy, young adult albino rabbits are used.^[1]
- **Pre-Test Examination:** Both eyes of the animal are examined for any pre-existing irritation.
- **Test Article Instillation:** A single dose of the test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation. The degree of ocular reaction (corneal opacity, iritis, conjunctival redness, and chemosis) is scored.
- **Reversibility:** If effects are present at 72 hours, observations continue until the effects are reversible or for a maximum of 21 days.
- **Data Analysis:** The scores for corneal, iridial, and conjunctival effects are evaluated to determine the irritation classification.

Flash Point Determination

This protocol is based on the Pensky-Martens closed-cup method (ASTM D93).

Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.

Procedure:

- **Apparatus:** A Pensky-Martens closed-cup tester is used.
- **Sample Preparation:** The sample is placed in the test cup to the specified level.
- **Heating:** The sample is heated at a slow, constant rate while being stirred.
- **Ignition Source Application:** The ignition source is applied at specified temperature intervals.

- **Flash Point Determination:** The temperature at which a flash is observed is recorded as the flash point.

Reactivity with Oxidizing Agents

A qualitative assessment of the reactivity of **3-chlorohexane** with a common oxidizing agent can be performed using potassium permanganate.

Principle: The reaction of a haloalkane with a strong oxidizing agent like potassium permanganate can indicate its susceptibility to oxidation. A color change in the permanganate solution is a positive indicator of a reaction.

Procedure:

- **Reagent Preparation:** Prepare a dilute solution of potassium permanganate in a suitable solvent (e.g., acetone).
- **Reaction Setup:** In a test tube, dissolve a small amount of **3-chlorohexane** in the same solvent.
- **Initiation:** Add the potassium permanganate solution dropwise to the **3-chlorohexane** solution.
- **Observation:** Observe any color change. The disappearance of the purple color of the permanganate ion (MnO_4^-) and the formation of a brown precipitate of manganese dioxide (MnO_2) indicates that an oxidation-reduction reaction has occurred.
- **Control:** A control test with only the solvent and potassium permanganate should be run in parallel to ensure the solvent itself does not react.

Conclusion

3-Chlorohexane is a valuable chemical intermediate that requires careful handling due to its flammable and irritant properties. By understanding its characteristics and adhering to the safety protocols outlined in this guide, researchers and scientists can mitigate the risks associated with its use. The implementation of robust safety practices, including the consistent

use of appropriate personal protective equipment, proper storage, and adherence to emergency procedures, is essential for maintaining a safe laboratory environment.

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- To cite this document: BenchChem. [3-Chlorohexane: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360981#3-chlorohexane-safety-precautions-and-handling\]](https://www.benchchem.com/product/b1360981#3-chlorohexane-safety-precautions-and-handling)

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